

In-depth Technical Safety Guide: Boc-NH-PEG7-propargyl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-NH-PEG7-propargyl

Cat. No.: B611226

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety considerations for **Boc-NH-PEG7-propargyl**, a heterobifunctional crosslinker. Due to the absence of a specific Safety Data Sheet (SDS) for this compound, this guide synthesizes safety data from its constituent moieties: the tert-butyloxycarbonyl (Boc) protecting group, the polyethylene glycol (PEG) linker, and the terminal propargyl group.

Chemical Identity and Overview

Boc-NH-PEG7-propargyl is a molecule designed for bioconjugation, often utilized in the development of Proteolysis Targeting Chimeras (PROTACs). It incorporates a Boc-protected amine, a flexible seven-unit polyethylene glycol spacer, and a reactive propargyl group for click chemistry.

Identifier	Value
CAS Number	2112737-90-1[1][2][3]
Molecular Formula	C ₂₂ H ₄₁ NO ₉ [1]
Molecular Weight	463.56 g/mol [1]
Synonyms	tert-Butyl (2-(2-(2-(2-(2-(2-(2-(prop-2-yn-1-yloxy)ethoxy)ethoxy)ethoxy)ethoxy)ethoxy)ethoxy)ethyl)carbamate

Hazard Identification and Classification

While a specific hazard classification for **Boc-NH-PEG7-propargyl** is not available, a composite hazard profile can be inferred from its components. The primary concern stems from the propargyl group, which is analogous to propargyl alcohol, a substance with significant toxicity.

Inferred GHS Classification:

Based on the propargyl moiety, the compound should be handled as if it possesses the following hazards, pending specific testing:

- Acute Toxicity (Oral, Dermal, Inhalation): Category 2 or 3
- Flammable Liquid: Category 3
- Skin Corrosion/Irritation: Category 1B
- Serious Eye Damage/Eye Irritation: Category 1
- Specific Target Organ Toxicity (Single and Repeated Exposure): Potential for respiratory system, liver, and kidney effects.[\[4\]](#)[\[5\]](#)

A related compound, Boc-NH-PEG-COOH, is not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008. However, the presence of the reactive and toxic propargyl group in **Boc-NH-PEG7-propargyl** necessitates a higher level of caution.

NFPA 704 Diamond (Inferred from Propargyl Alcohol):

Category	Rating	Description
Health (Blue)	4	Can be lethal.[6][7]
Flammability (Red)	3	Can be ignited under almost all ambient temperature conditions.[6][7]
Instability (Yellow)	3	Capable of detonation or explosive decomposition but requires a strong initiating source or must be heated under confinement.[6][7]
Special (White)	-	No special hazards indicated.

Toxicological Information

Detailed toxicological studies on **Boc-NH-PEG7-propargyl** are not publicly available. The toxicological profile is therefore extrapolated from data on its components.

Propargyl Group (as Propargyl Alcohol):

The propargyl group is the most hazardous component. Propargyl alcohol is highly toxic and can be fatal if swallowed, inhaled, or absorbed through the skin.[8] It is corrosive and can cause severe burns to the skin, eyes, and respiratory tract.[8]

Exposure Route	Effect
Inhalation	Harmful if inhaled. Causes chemical burns to the respiratory tract.[8]
Skin Contact	May be fatal if absorbed through the skin. Causes skin burns.[8]
Eye Contact	Causes severe eye burns and potential damage.[4]
Ingestion	May be fatal if swallowed. Causes severe and permanent damage to the digestive tract.[8]

Polyethylene Glycol (PEG) Linker:

PEGs are generally considered to have low toxicity and are used in numerous pharmaceutical and cosmetic applications.^{[5][9]} However, concerns have been raised regarding potential contamination with ethylene oxide and 1,4-dioxane, which are toxic.^[10] PEGs can also enhance the absorption of other substances, which could be a factor when linked to a toxic moiety like the propargyl group.^[10]

Boc Protecting Group:

The Boc group itself is not considered highly toxic. The primary safety concern arises during its removal (deprotection), which is typically achieved under acidic conditions. This process generates a tert-butyl cation intermediate, which can lead to the formation of potentially genotoxic impurities through side reactions.^{[11][12]}

Exposure Controls and Personal Protection

Given the high potential toxicity of the propargyl moiety, stringent exposure controls are mandatory.

Parameter	Recommendation
Engineering Controls	Work should be conducted in a well-ventilated chemical fume hood. ^[4]
Eye/Face Protection	Chemical safety goggles and a face shield are required. ^[13]
Skin Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. ^[13]
Respiratory Protection	If there is a risk of inhalation, a NIOSH/MSHA-approved respirator should be used. ^[14]

Occupational Exposure Limits (OELs) for Propargyl Alcohol (as a reference):

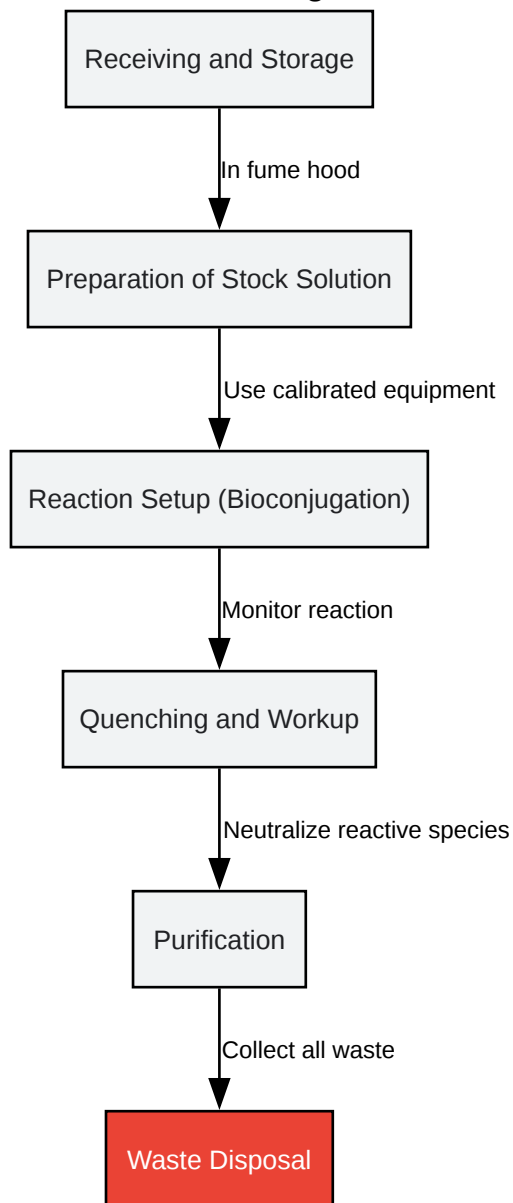
Organization	Limit
OSHA PEL	TWA: 1 ppm ^[14]
NIOSH REL	TWA: 1 ppm ^[4]
ACGIH TLV	TWA: 1 ppm ^[4]

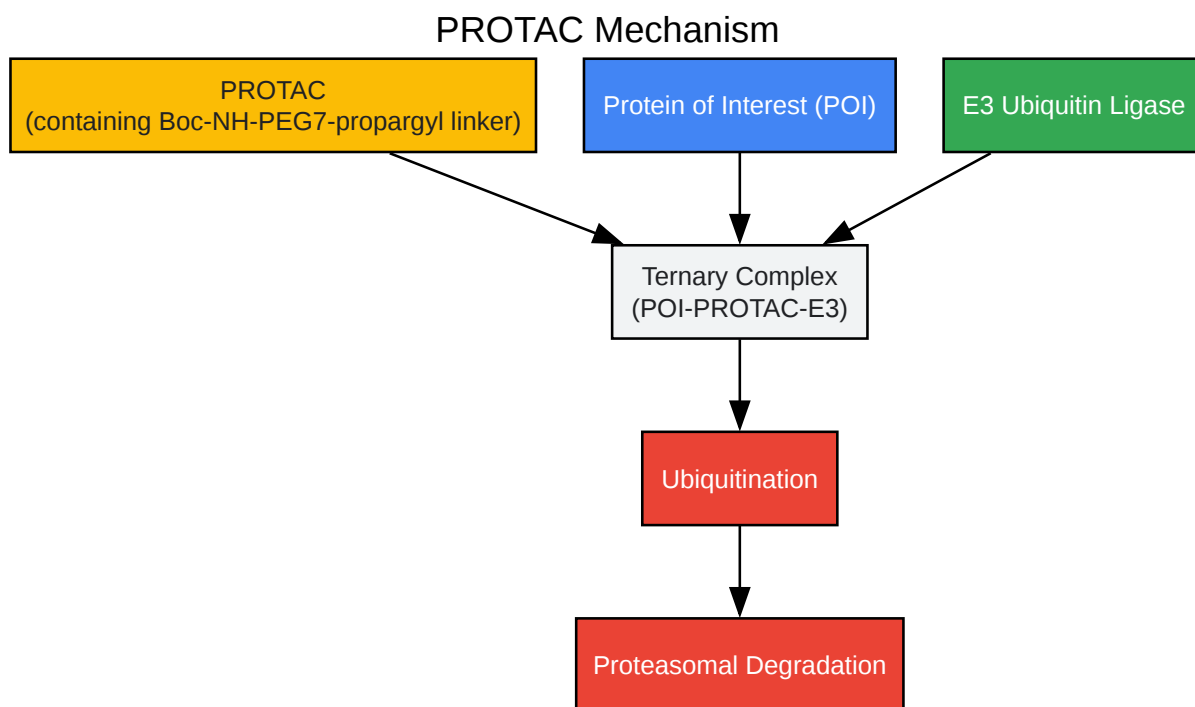
Experimental Protocols: Safe Handling of a Bifunctional Crosslinker

The following is a general protocol for handling **Boc-NH-PEG7-propargyl** in a laboratory setting. This is a template and must be adapted to specific experimental conditions and institutional safety guidelines.

General Workflow for Handling Boc-NH-PEG7-propargyl

General Handling Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. Boc-NH-PEG7-propargyl - CAS:2112737-90-1 - KKL Med Inc. [kklmed.com]
- 3. Boc-NH-PEG7-propargyl - Immunomart [immunomart.com]
- 4. nj.gov [nj.gov]
- 5. researchgate.net [researchgate.net]
- 6. PROPARGYL ALCOHOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. Propargyl alcohol | CHCCH₂OH | CID 7859 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]

- 9. Safety Evaluation of Polyethylene Glycol (PEG) Compounds for Cosmetic Use - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. jillcarnahan.com [jillcarnahan.com]
- 11. BOC deprotection [fr.bzchemicals.com]
- 12. BOC Deprotection - Wordpress [reagents.acsgcipr.org]
- 13. ICSC 0673 - PROPARGYL ALCOHOL [inchem.org]
- 14. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [In-depth Technical Safety Guide: Boc-NH-PEG7-propargyl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611226#boc-nh-peg7-propargyl-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com